

A comparative study of the lightfastness of Solvent Orange 62 and similar dyes.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent Orange 62

Cat. No.: B15287730

[Get Quote](#)

A Comparative Study of the Lightfastness of **Solvent Orange 62** and Similar Dyes

A Guide for Researchers and Formulation Scientists

This guide provides a comparative analysis of the lightfastness and other key performance characteristics of **Solvent Orange 62** and a selection of other commercially significant solvent dyes. The information presented is intended to assist researchers, scientists, and professionals in the drug development and materials science fields in selecting the appropriate colorants for their specific applications, with a focus on long-term color stability upon exposure to light.

Introduction to Solvent Dyes and Lightfastness

Solvent dyes are a class of colorants that are soluble in organic solvents and are widely used in various industrial applications, including inks, coatings, plastics, and wood stains.^{[1][2]} A critical performance parameter for these dyes is their lightfastness, which refers to the resistance of a material to color change upon exposure to light.^[3] This property is particularly crucial for products that are expected to maintain their appearance over extended periods of outdoor or indoor light exposure. The lightfastness of solvent dyes is typically evaluated using the Blue Wool Scale, with ratings from 1 (very poor) to 8 (excellent).^[4]

Comparative Performance Data

The following table summarizes the key performance characteristics of **Solvent Orange 62** and a selection of other metal-complex solvent dyes. Metal-complex dyes are known for their

generally good stability.[1]

Dye Name	C.I. Name	CAS Number	Lightfastness Rating (Blue Wool Scale)	Heat Resistance (°C)
Solvent Orange 62	Solvent Orange 62	52256-37-8	7-8	160
Solvent Red 122	Solvent Red 122	12227-55-3	6-7	160
Solvent Yellow 82	Solvent Yellow 82	12227-67-7	7-8	190
Solvent Blue 70	Solvent Blue 70	12237-24-0	7-8	200
Solvent Black 27	Solvent Black 27	12237-22-8	7-8	160

Solubility Profile of Selected Dyes (g/L at 20°C)

Solvent	Solvent Orange 62	Solvent Red 122	Solvent Yellow 82	Solvent Blue 70	Solvent Black 27
Ethanol	100	100	400	200	60
MEK (Methyl Ethyl Ketone)	500	400	500	300	500
1-methoxy-2-propanol	200	300	500	500	200
N-propanol	50	50	500	500	50
2-ethoxyethanol	300	300	500	400	200
Ethyl Acetate	50	10	500	20	50
Toluene	50	30	500	50	20

Experimental Protocol for Lightfastness Testing

(Based on ISO 105-B02)

This section outlines a detailed methodology for assessing the lightfastness of solvent dyes, adapted from the internationally recognized ISO 105-B02 standard. This standard specifies the procedures for determining the color fastness of textiles to artificial light, and its principles are widely applied to the testing of dyes and pigments in various substrates.

1. Objective:

To determine the lightfastness of a solvent dye incorporated into a specific substrate (e.g., a polymer film or a surface coating) by exposing it to a controlled artificial light source that simulates natural daylight.

2. Materials and Apparatus:

- **Xenon Arc Lamp Apparatus:** A weathering chamber equipped with a xenon arc lamp capable of simulating the spectral power distribution of natural daylight (D65). The apparatus should allow for the control of irradiance, temperature, and humidity.
- **Blue Wool References:** A set of standardized blue wool fabrics with known lightfastness ratings (from 1 to 8). These will be exposed alongside the test specimens to provide a basis for grading.
- **Test Specimens:** The solvent dye to be tested, incorporated into the desired substrate at a specified concentration.
- **Control Specimen:** An unexposed sample of the test specimen, which will be stored in the dark for comparison.
- **Grey Scale for Assessing Change in Color:** A standardized scale used to visually assess the degree of color change between the exposed and unexposed portions of the specimens.
- **Specimen Holders:** To mount the test and reference specimens for exposure.
- **Masking Material:** Opaque material to cover a portion of the test specimens and Blue Wool references, creating an unexposed area for comparison.

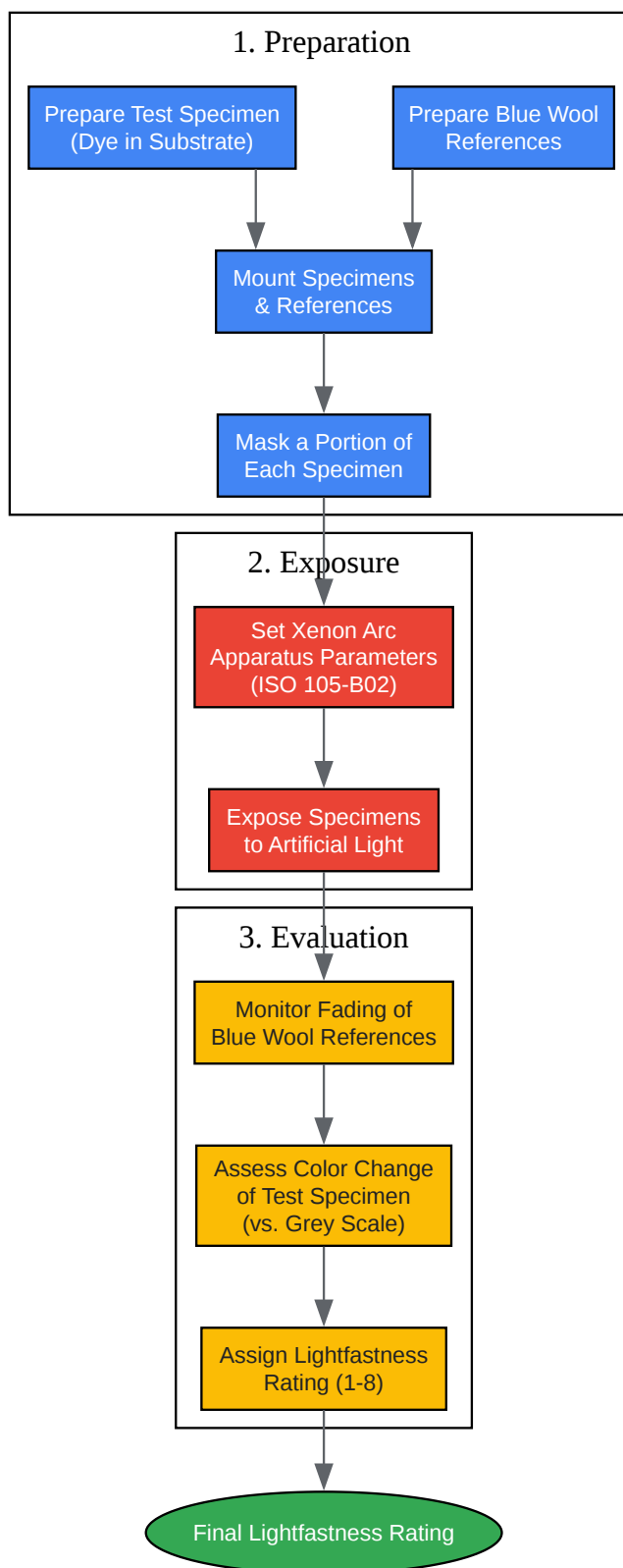
3. Procedure:

- Specimen Preparation:
 - Prepare the test specimens by incorporating the solvent dye into the chosen substrate according to a standardized procedure. Ensure a uniform and consistent coloration.
 - Cut the specimens to a suitable size for mounting in the specimen holders.
 - Mount the test specimens and the Blue Wool references (typically grades 4-8 for high-performance dyes) in the specimen holders.
 - Cover a portion of each test specimen and Blue Wool reference with the opaque masking material.
- Exposure Conditions:
 - Set the parameters of the xenon arc lamp apparatus according to the ISO 105-B02 standard for the desired exposure conditions (e.g., normal, extreme low humidity, or extreme high humidity).
 - Typical conditions involve controlling the irradiance at a specific wavelength (e.g., 420 nm), the black standard temperature, and the relative humidity.
- Exposure:
 - Place the mounted specimens in the xenon arc apparatus.
 - Initiate the exposure cycle. The duration of the exposure is determined by the fading of the Blue Wool references.
- Evaluation:
 - Periodically inspect the specimens and the Blue Wool references.
 - The test is complete when the color difference between the exposed and unexposed parts of a specific Blue Wool reference reaches a certain grade on the Grey Scale (e.g., grade 4).

- Remove the test specimens from the apparatus.
- Allow the specimens to condition in a standard atmosphere for at least 24 hours.
- Visually assess the color change of the exposed portion of the test specimen against its unexposed portion using the Grey Scale for Assessing Change in Color.
- The lightfastness rating of the test specimen is the number of the Blue Wool reference that shows a similar degree of fading.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the lightfastness testing protocol.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the lightfastness of solvent dyes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solvent Yellow 82 Dyes | CAS 12227-67-7 Manufacturers in India [colorantsgroup.com]
- 2. img.antpedia.com [img.antpedia.com]
- 3. zeyachem.net [zeyachem.net]
- 4. atlas-mts.com.br [atlas-mts.com.br]
- To cite this document: BenchChem. [A comparative study of the lightfastness of Solvent Orange 62 and similar dyes.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15287730#a-comparative-study-of-the-lightfastness-of-solvent-orange-62-and-similar-dyes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com